

# commercial suppliers and purity grades of N-Ethyl-N-phenylethylenediamine

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## Compound of Interest

Compound Name: *N-Ethyl-N-phenylethylenediamine*

Cat. No.: *B1581474*

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## N-Ethyl-N-phenylethylenediamine: A Technical Guide for Researchers

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **N-Ethyl-N-phenylethylenediamine**, a substituted ethylenediamine derivative of interest in synthetic chemistry and potentially in drug discovery. Due to the limited commercial availability and published data for **N-Ethyl-N-phenylethylenediamine**, this guide also includes information on closely related and more readily available analogs to provide a broader context for researchers.

## Commercial Availability and Purity Grades

Direct commercial suppliers for **N-Ethyl-N-phenylethylenediamine** are not widely documented. However, isomers and related N-substituted phenylethylenediamines are available from various chemical vendors. Researchers interested in this scaffold may consider sourcing these related compounds or pursuing custom synthesis.

Below is a summary of commercially available, structurally related compounds. It is crucial to verify the exact identity and purity of any sourced material.

Compound Name	Supplier	CAS Number	Purity/Grade	Notes
N-(2-aminoethyl)-N-ethylaniline	Key Organics	23730-69-0	Not Specified	Isomer of N-Ethyl-N-phenylethylenediamine.
N-Phenylethylenediamine	Sigma-Aldrich	1664-40-0	98%	Unsubstituted on the ethylamino group.[1][2]
Fisher Scientific	1664-40-0	99%	Unsubstituted on the ethylamino group.[3]	
N,N-Diethyl-p-phenylenediamine	Sigma-Aldrich	93-05-0	97%	Di-ethylated on one nitrogen and has a p-phenylene core.
N'-(t-Boc)-N-phenylethane-1,2-diamine	Not specified in search results	Not specified	Not specified	A protected derivative that could serve as a synthetic precursor.
N-(2-Cyanoethyl)-N-ethylaniline	TCI America, Lab Pro Inc.	148-87-8	min 98.0%	A related aniline derivative.[4][5][6]

Note: The purity and specifications of chemical compounds can vary between suppliers and batches. It is essential to obtain and consult the Certificate of Analysis (CoA) for detailed information.

## Physicochemical Properties

The following table summarizes key physicochemical properties for N-Phenylethylenediamine, a closely related and more extensively characterized compound. These properties can serve as

an estimate for **N-Ethyl-N-phenylethylenediamine**, although substitution will influence these values.

Property	Value (for N-Phenylethylenediamine)
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub>
Molecular Weight	136.19 g/mol [1][2]
Boiling Point	262-264 °C (lit.)[1][2]
Density	1.041 g/mL at 25 °C (lit.)[1][2]
Refractive Index	n <sub>20</sub> /D 1.587 (lit.)[1][2]

## Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **N-Ethyl-N-phenylethylenediamine** are not readily available in the public domain. However, a plausible synthetic route can be devised based on established methods for the N-alkylation of anilines and the synthesis of related ethylenediamine derivatives.

## Representative Synthesis of N-Ethyl-N-phenylethylenediamine

This protocol is a representative example and may require optimization.

Reaction: Reductive amination of N-phenylethylenediamine with acetaldehyde.

Materials:

- N-Phenylethylenediamine
- Acetaldehyde
- Sodium triacetoxyborohydride (STAB)
- 1,2-Dichloroethane (DCE) or Dichloromethane (DCM)

- Saturated aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexanes mixture)

#### Procedure:

- To a solution of N-phenylethylenediamine (1 equivalent) in DCE or DCM, add acetaldehyde (1.1 equivalents).
- Stir the mixture at room temperature for 1 hour.
- Add sodium triacetoxyborohydride (1.5 equivalents) portion-wise over 15 minutes.
- Continue stirring at room temperature and monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **N-Ethyl-N-phenylethylenediamine**.

## Purification and Characterization

- Purification: The primary method for purification is silica gel column chromatography. The polarity of the eluent can be adjusted based on the TLC analysis of the crude product.

- Characterization: The structure and purity of the synthesized compound should be confirmed by analytical techniques such as:
  - Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the molecular structure. For the parent N-phenylethylenediamine,  $^1\text{H}$  NMR data is available which can be used as a reference.[\[7\]](#)
  - Mass Spectrometry (MS): To determine the molecular weight. The NIST WebBook provides mass spectrometry data for the related N,N-Diethyl-N'-phenylethylenediamine.[\[8\]](#)
  - High-Performance Liquid Chromatography (HPLC): To assess the purity of the final compound.

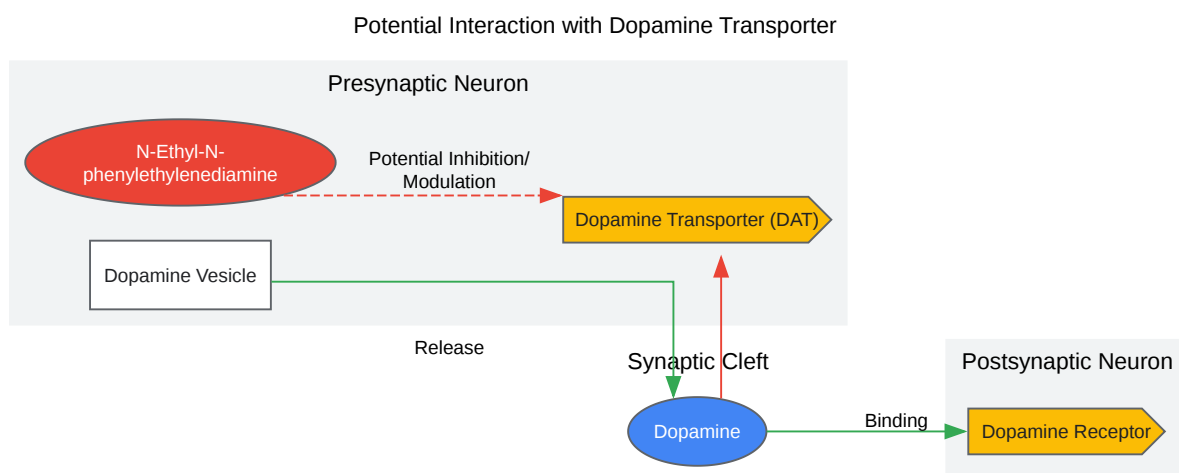
## Potential Applications in Drug Development and Signaling Pathways

Phenethylamine and its derivatives are a well-established class of compounds with significant activity in the central nervous system. Many of these compounds interact with monoamine transporters, including the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT).

Given its structural similarity to other phenethylamines, **N-Ethyl-N-phenylethylenediamine** could potentially act as a ligand for these transporters. The interaction with the dopamine transporter is of particular interest due to its role in regulating dopamine levels in the brain, which is implicated in various neurological and psychiatric conditions.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Hypothetical Signaling Pathway Interaction

The following diagram illustrates the potential interaction of a phenethylamine-based compound, such as **N-Ethyl-N-phenylethylenediamine**, with the dopamine transporter at the presynaptic terminal.

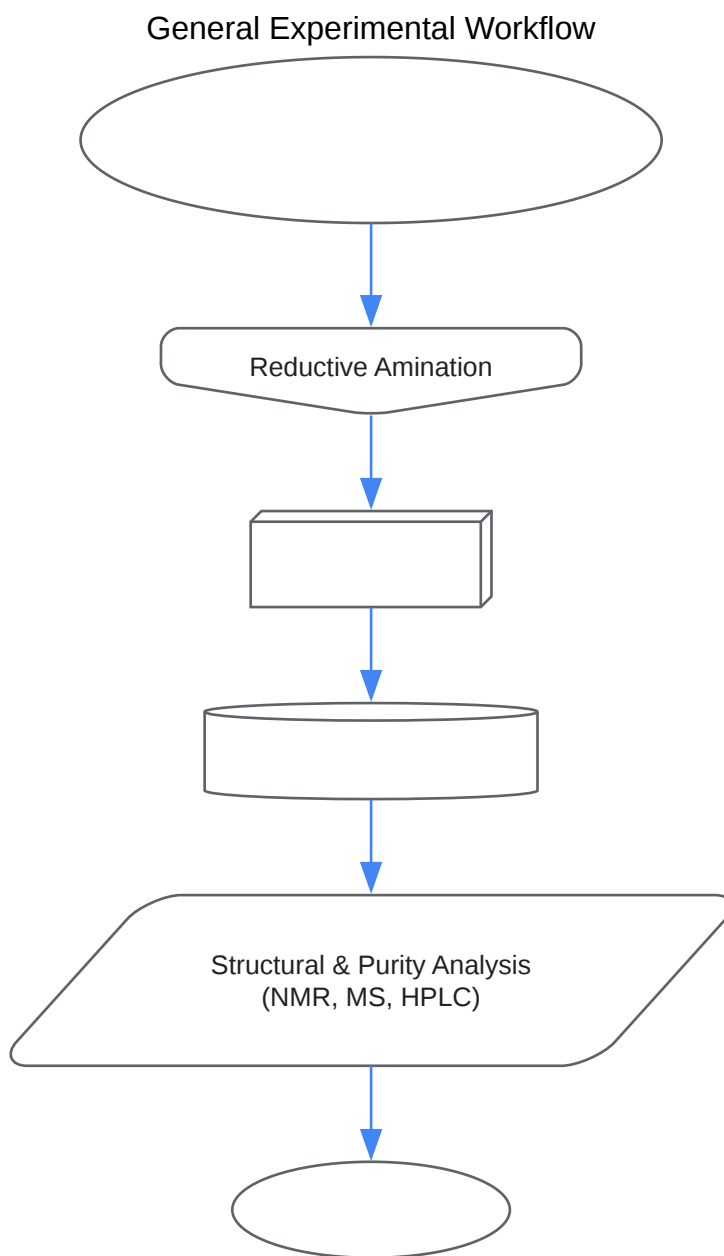


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Caption: Potential modulation of dopamine reuptake by **N-Ethyl-N-phenylethylenediamine**.

## Experimental Workflow

The following diagram outlines a general workflow for the synthesis, purification, and characterization of a substituted ethylenediamine derivative like **N-Ethyl-N-phenylethylenediamine**.



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Caption: Workflow for synthesis and characterization of **N-Ethyl-N-phenylethylenediamine**.

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